

# Application Notes and Protocols: Diisopropyl Terephthalate (DIPT) as a Non-Phthalate Plasticizer

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Diisopropyl terephthalate*

Cat. No.: *B1594509*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Diisopropyl terephthalate** (DIPT) is a non-phthalate plasticizer, an ester of terephthalic acid and isopropanol.[1] It is utilized to enhance the flexibility and durability of polymers.[1] As a substitute for traditional ortho-phthalate plasticizers, which have raised health concerns, terephthalates like DIPT are gaining attention in various industries, including the manufacturing of consumer products. These application notes provide a summary of the available technical information, experimental protocols, and safety considerations for DIPT to support research and development activities.

## Physicochemical Properties of Diisopropyl Terephthalate

A compilation of the physical and chemical properties of **Diisopropyl terephthalate** is presented in Table 1. This data is essential for formulation development, processing, and analytical method development.

Property	Value	Source
Chemical Name	Diisopropyl terephthalate	[1]
Synonyms	dipropyl benzene-1,4-dicarboxylate	[1]
CAS Number	6422-84-0	[1]
Molecular Formula	C <sub>14</sub> H <sub>18</sub> O <sub>4</sub>	[1]
Molecular Weight	250.29 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1]
Density	1.05-1.11 g/mL	[1]
Boiling Point	275.3°C at 760 mmHg	[2]
Melting Point	54-55 °C	[2]
Flash Point	142.6°C	[2]
Solubility	Insoluble in water; soluble in organic solvents like methanol and ethanol.[1]	

## Applications in Consumer Products

**Diisopropyl terephthalate** is primarily used as a plasticizer to increase the flexibility and durability of plastic materials.[1] Its low volatility and high thermal stability make it a candidate for applications requiring performance at elevated temperatures.[1][2] Potential applications in consumer products, analogous to other terephthalate plasticizers, could include:

- Polyvinyl Chloride (PVC) articles: To impart flexibility to otherwise rigid PVC.
- Coatings and Adhesives: Where it can act as a solvent.[1]
- Polymer Production: As an intermediate in the synthesis of other polyesters.[1]

## Experimental Protocols

Detailed experimental data on the performance of DIPT as a plasticizer in specific consumer products is not extensively available in the public domain. However, standard methodologies for evaluating plasticizer performance can be applied.

## Protocol 1: Evaluation of Plasticizer Efficiency in PVC

This protocol is adapted from the standard test method ASTM D2284 for evaluating the efficiency of plasticizers in flexible PVC.<sup>[3]</sup>

Objective: To determine the effect of DIPT on the mechanical properties of PVC.

Materials:

- PVC resin
- **Diisopropyl terephthalate** (DIPT)
- Thermal stabilizer (e.g., a mixed metal stabilizer)
- Lubricant
- Two-roll mill
- Hydraulic press
- Universal Testing Machine (UTM)
- Durometer (Shore A)

Procedure:

- **Compounding:** Prepare PVC formulations with varying concentrations of DIPT (e.g., 30, 40, 50 parts per hundred of resin, phr). A control formulation without plasticizer and one with a standard plasticizer (e.g., DOTP) should also be prepared.
- **Milling:** Blend the components on a two-roll mill at a temperature suitable for PVC compounding (typically 160-170°C) until a homogeneous sheet is formed.

- **Molding:** Press the milled sheets into plaques of a specified thickness using a hydraulic press at a defined temperature and pressure.
- **Conditioning:** Condition the molded plaques at standard laboratory conditions ( $23 \pm 2^{\circ}\text{C}$  and  $50 \pm 5\%$  relative humidity) for at least 24 hours.
- **Mechanical Testing:**
  - **Hardness:** Measure the Shore A hardness of the conditioned plaques using a durometer.
  - **Tensile Properties:** Cut dumbbell-shaped specimens from the plaques and determine the tensile strength, elongation at break, and 100% modulus using a UTM according to ASTM D638.

**Data Analysis:** Compare the hardness, tensile strength, and elongation at break of the DIPT-plasticized PVC with the control and the standard plasticizer formulations. A lower hardness and higher elongation typically indicate greater plasticizer efficiency.

## Protocol 2: Determination of Plasticizer Migration

This protocol outlines a general procedure for assessing the migration of DIPT from a polymer matrix into a simulant, which is crucial for food-contact and medical applications.

**Objective:** To quantify the amount of DIPT that leaches from a plastic material.

**Materials:**

- DIPT-plasticized polymer sheets
- Food simulants (e.g., distilled water, 10% ethanol, 50% ethanol, olive oil)
- Incubator or oven
- Glass migration cells
- Analytical balance

- Gas Chromatograph-Mass Spectrometer (GC-MS) or High-Performance Liquid Chromatograph (HPLC)

Procedure:

- Sample Preparation: Cut the plasticized polymer sheets into specimens of known surface area.
- Migration Test: Place the specimens in glass migration cells and add a known volume of the selected food simulant. The ratio of the surface area to the volume of the simulant should be standardized (e.g., 6 dm<sup>2</sup>/L).
- Incubation: Seal the migration cells and incubate them under conditions that simulate the intended use of the product (e.g., 10 days at 40°C for long-term storage at room temperature).
- Sample Collection: After the incubation period, remove the polymer specimens and collect the simulant for analysis.
- Analytical Quantification:
  - Extract the DIPT from the simulant using an appropriate solvent (e.g., hexane for aqueous simulants, acetonitrile for oily simulants).
  - Analyze the extract using a validated GC-MS or HPLC method to determine the concentration of DIPT.

Data Analysis: Calculate the specific migration of DIPT in milligrams per kilogram of food simulant (mg/kg) or milligrams per square decimeter of surface area (mg/dm<sup>2</sup>).

## Protocol 3: Analytical Determination of Diisopropyl Terephthalate

### A. Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To identify and quantify DIPT in a sample matrix.

## Instrumentation:

- Gas Chromatograph with a Mass Selective Detector (GC-MSD)
- Capillary column suitable for semi-volatile compounds (e.g., DB-5ms)

## GC-MS Conditions (Example):

- Injector Temperature: 280°C
- Oven Program: Start at 100°C, hold for 1 min, ramp to 280°C at 15°C/min, hold for 5 min.
- Carrier Gas: Helium at a constant flow rate.
- Ionization Mode: Electron Impact (EI) at 70 eV.
- MSD Transfer Line Temperature: 280°C
- Scan Range: m/z 40-400

## B. High-Performance Liquid Chromatography (HPLC)

Objective: To separate and quantify DIPT in a sample matrix.

## Instrumentation:

- HPLC system with a UV detector
- Reversed-phase C18 column

## HPLC Conditions (Example):

- Mobile Phase: Isocratic or gradient elution with a mixture of acetonitrile and water.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection Wavelength: 240 nm

## Signaling Pathways and Toxicological Considerations

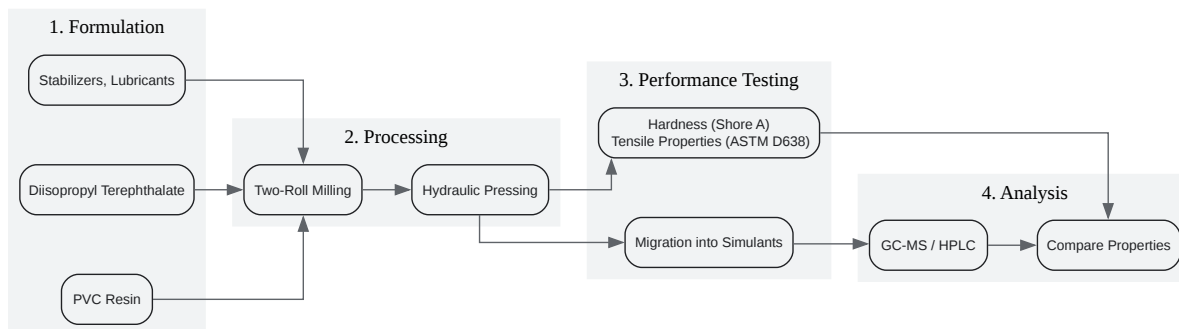
The toxicological profile of **Diisopropyl terephthalate** is not as extensively studied as that of some ortho-phthalates or even other terephthalates like DOTP. For researchers and drug development professionals, understanding the potential for interaction with biological pathways is critical.

**Endocrine Disruption:** Some plasticizers, particularly certain ortho-phthalates, are known to be endocrine-disrupting chemicals (EDCs) that can interfere with the endocrine system by interacting with nuclear receptors such as estrogen receptors (ERs) and androgen receptors (ARs).<sup>[4][5]</sup> Non-phthalate plasticizers are generally considered to have a more favorable toxicological profile in this regard. However, recent reviews suggest that some non-phthalate plasticizers may also exhibit endocrine-disrupting effects mediated by nuclear receptors.<sup>[6]</sup> There is a lack of specific data on the interaction of DIPT with these receptors.

**Metabolism and Biodegradation:** The metabolic fate of DIPT in humans has not been well-characterized. Generally, terephthalate esters are expected to be hydrolyzed to terephthalic acid and the corresponding alcohol (isopropanol in this case).<sup>[1]</sup> The biodegradation of terephthalate esters in the environment typically involves the initial hydrolysis of the ester bonds to form terephthalic acid (TPA).<sup>[1][7]</sup> TPA can then be further metabolized by microorganisms through protocatechuic acid (PCA) and subsequently enter the tricarboxylic acid (TCA) cycle.<sup>[1][7]</sup>

**General Toxicity:** Safety Data Sheets for **Diisopropyl terephthalate** indicate that it is not classified as a hazardous substance.<sup>[1]</sup> However, as with any chemical, appropriate handling and safety precautions should be observed in a laboratory setting.

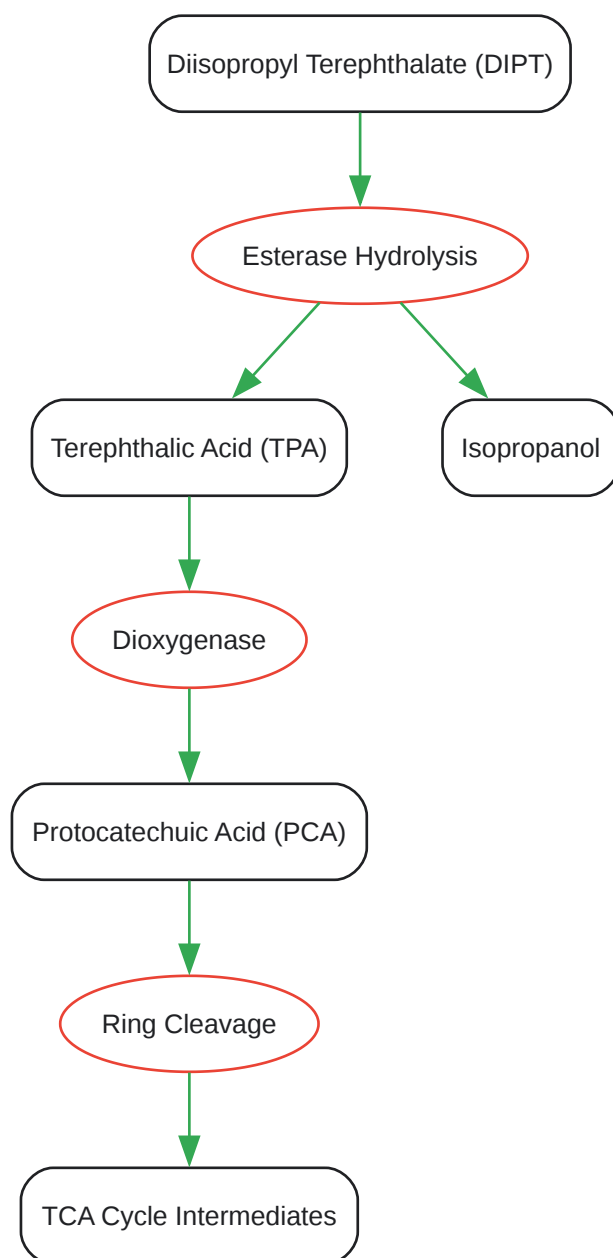
## Visualizations



[Click to download full resolution via product page](#)

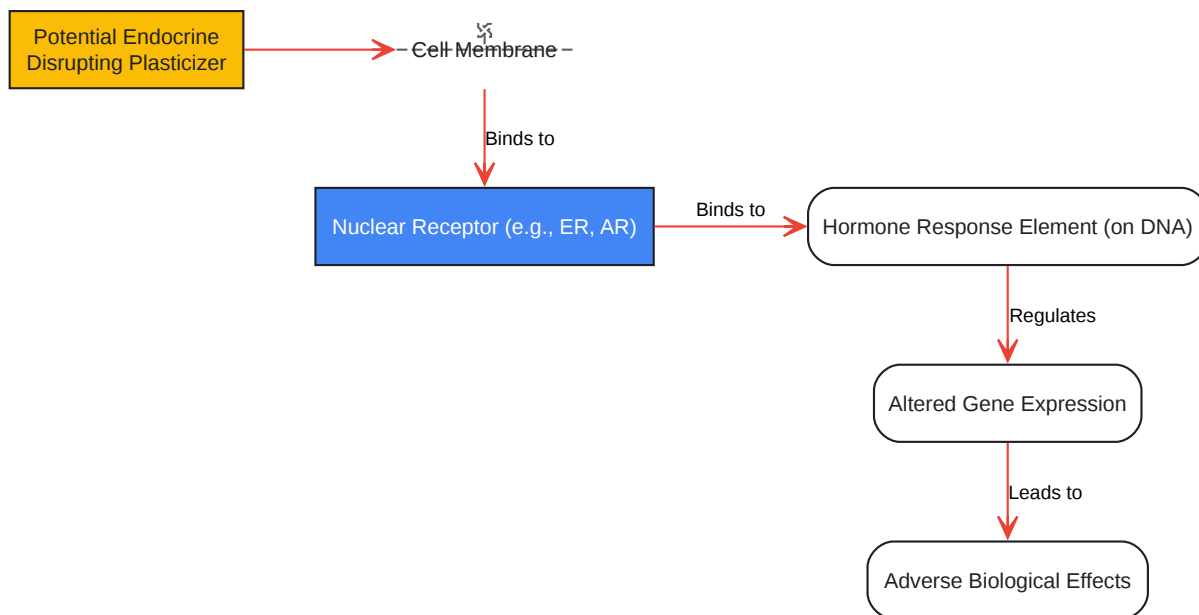
Workflow for evaluating DIPT as a plasticizer in PVC.





[Click to download full resolution via product page](#)

Proposed biodegradation pathway for terephthalate esters.



[Click to download full resolution via product page](#)

Generalized signaling pathway for nuclear receptor-mediated endocrine disruption.

Disclaimer: The involvement of **Diisopropyl terephthalate** in this specific pathway has not been definitively established and is presented here for illustrative purposes of a common mechanism of action for some plasticizers.

## Conclusion

**Diisopropyl terephthalate** presents a potential alternative to ortho-phthalate plasticizers. However, there is a notable lack of comprehensive, publicly available data regarding its performance in specific consumer product applications and its detailed toxicological profile. The experimental protocols provided here offer a framework for the systematic evaluation of DIPT. Further research is warranted to fully characterize its efficacy, migration behavior, and potential biological effects to ensure its safe use in consumer products. For drug development professionals, it is crucial to consider the potential for leaching of any plasticizer from container closure systems and to conduct appropriate extractable and leachable studies.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Biodegradation of diethyl terephthalate and polyethylene terephthalate by a novel identified degrader Delftia sp. WL-3 and its proposed metabolic pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Biodegradation Potential of Polyethylene Terephthalate by the Two Insect Gut Symbionts Xanthomonas sp. HY-74 and Bacillus sp. HY-75 [mdpi.com]
- 3. How to Test Plasticizer Efficiency in Flexible PVC (ASTM D2284) [eureka.patsnap.com]
- 4. researchgate.net [researchgate.net]
- 5. Health effects associated with phthalate activity on nuclear receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Nuclear Receptors-Mediated Endocrine Disrupting Effects of Non-Phthalate Plasticizers: A Review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols: Diisopropyl Terephthalate (DIPT) as a Non-Phthalate Plasticizer]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594509#diisopropyl-terephthalate-as-a-non-phthalate-plasticizer-in-consumer-products]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)